

Application Notes and Protocols: Preparation of Acetyl-adhesin (1025-1044) amide Stock Solutions

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Compound of Interest

Compound Name: Acetyl-adhesin (1025-1044) amide

Cat. No.: B3028773

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Introduction

Acetyl-adhesin (1025-1044) amide is a 20-amino acid synthetic peptide derived from a cell surface adhesin of *Streptococcus pyogenes*.^{[1][2]} This peptide acts as an antimicrobial agent by specifically inhibiting the binding of the adhesin to salivary receptors, thereby preventing the colonization of *Streptococcus pyogenes*.^{[1][2]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. These application notes provide a detailed protocol for the solubilization and storage of **Acetyl-adhesin (1025-1044) amide**.

Peptide Characteristics

A summary of the key characteristics of **Acetyl-adhesin (1025-1044) amide** is provided in the table below.

Property	Value	Reference
Amino Acid Sequence	Ac-Gln-Leu-Lys-Thr-Ala-Asp-Leu-Pro-Ala-Gly-Arg-Asp-Glu-Thr-Thr-Ser-Phe-Val-Leu-Val-NH ₂	[3]
Molecular Formula	C ₉₇ H ₁₆₀ N ₂₆ O ₃₂	[2]
Molecular Weight	2202.46 g/mol	[2]
Appearance	White to off-white lyophilized powder	
Isoelectric Point (pI)	~7.5	

Experimental Protocols

Materials

- **Acetyl-adhesin (1025-1044) amide** (lyophilized powder)
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Glacial acetic acid
- Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention pipette tips
- Vortex mixer
- Centrifuge

Protocol for Reconstituting Lyophilized Peptide

This protocol outlines the steps for reconstituting the lyophilized **Acetyl-adhesin (1025-1044) amide** to create a stock solution.

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Selection:** Based on the peptide's characteristics and experimental requirements, choose an appropriate solvent.
 - For a positively charged peptide solution: Prepare a 10% acetic acid solution in sterile, high-purity water. The acidic pH will ensure the protonation of basic residues, aiding in solubility.
 - For an organic solvent stock: Use molecular biology grade DMSO.
- **Reconstitution:**
 - Carefully open the vial.
 - Using a calibrated pipette, add the desired volume of the chosen solvent to the vial to achieve the target stock concentration (e.g., 1 mg/mL or 5 mg/mL).
 - Gently swirl the vial to wet the powder.
 - Vortex gently for 10-20 seconds to aid dissolution. Avoid vigorous shaking, which can cause peptide aggregation.
 - Visually inspect the solution to ensure it is clear and free of particulates. If necessary, sonicate the vial in a water bath for a few minutes to facilitate complete dissolution.
- **Aliquoting and Storage:**
 - Once the peptide is fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes. This will minimize waste and prevent degradation from repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to a few weeks) or at -80°C for long-term storage (months to years).

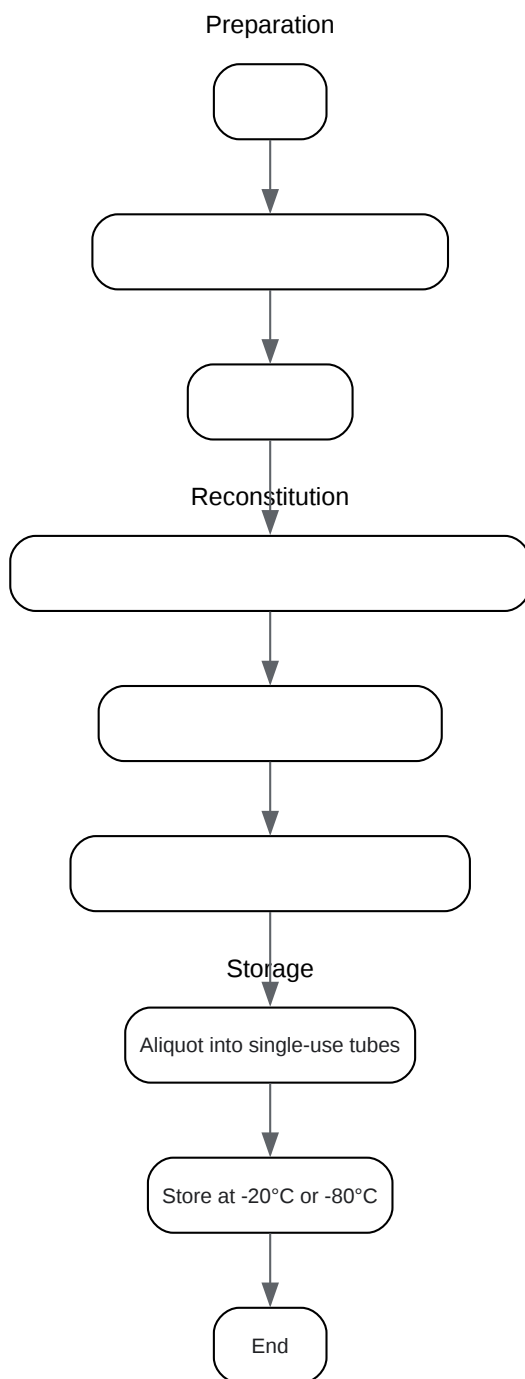
Quantitative Data Summary

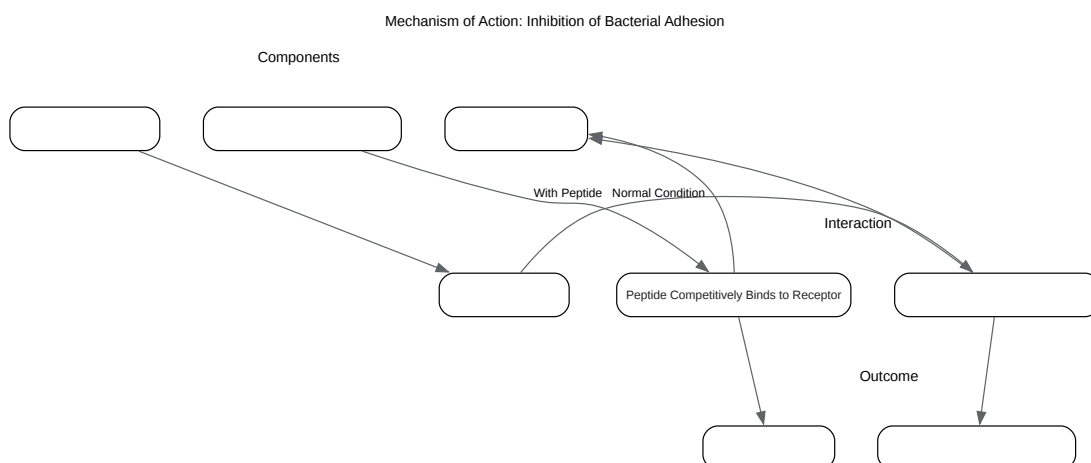
Parameter	Recommendation
Recommended Solvents	10% Acetic Acid in sterile water, DMSO
Recommended Stock Concentration	1-5 mg/mL
Short-Term Storage (Solutions)	-20°C (up to a few weeks)
Long-Term Storage (Solutions)	-80°C
Long-Term Storage (Lyophilized)	-20°C to -80°C

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Acetyl-adhesin (1025-1044) amide Stock Solution Preparation





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-Acetyl-Adhesin Amide Fragment 1025-1044 95 (HPLC) p1025 [sigmaaldrich.com]
- 3. Acetyl-Adhesin (1025-1044) Amide ; 320350-56-9 ; AVLTEVPATGLVSA RVAQLV - 楚肽生物科技 [apeptides.com]
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